

# Application Notes and Protocols for the GSK625433 Replicon System

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## Compound of Interest

Compound Name: GSK 625433

Cat. No.: B1672395

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These application notes provide a comprehensive guide to utilizing the GSK625433 replicon system for the study of Hepatitis C Virus (HCV) and the evaluation of antiviral compounds. GSK625433 is a potent and selective non-nucleoside inhibitor of the HCV NS5B RNA-dependent RNA polymerase, a critical enzyme for viral replication.[1] The compound, belonging to the acyl pyrrolidine series, binds to the palm region of the NS5B polymerase and exhibits significant activity against genotype 1 HCV.[1]

The HCV replicon system is an invaluable in vitro tool that allows for the study of viral RNA replication in a cell culture setting without the production of infectious virus particles, thus reducing biosafety requirements.[2] These systems typically consist of a human hepatoma cell line (e.g., Huh-7) harboring a subgenomic HCV RNA that can autonomously replicate.[2][3] Reporter genes, such as luciferase, are often incorporated into the replicon to provide a simple and quantitative measure of replication levels.[2][3]

This document outlines the protocols for assessing the antiviral activity of GSK625433, determining its cytotoxicity, and selecting and analyzing for resistant viral variants.

## Data Presentation

### Table 1: In Vitro Activity of GSK625433 against HCV NS5B Polymerase (Biochemical Assay)

HCV Genotype	Enzyme Form	IC <sub>50</sub> (nM)
1a	Full-length	3
1a	Δ21	3
1b	Full-length	1
1b	Δ21	1
2a	Δ21	>1000
3a	Δ21	100
3b	Δ21	>1000
4a	Δ21	200

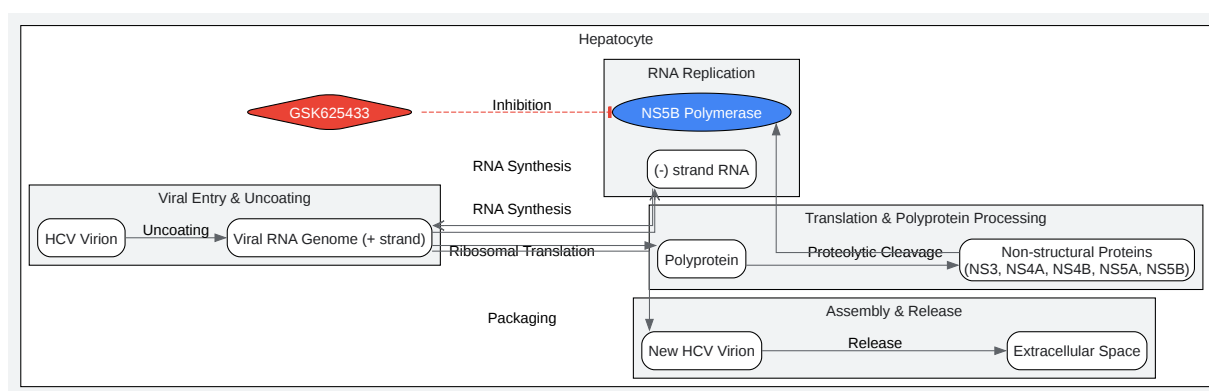
Data extracted from Gray et al., 2007.[1] The Δ21 enzyme is a truncated form of NS5B lacking the C-terminal 21 amino acids, which increases its solubility.

**Table 2: Antiviral Activity of GSK625433 in HCV Replicon Cells**

HCV Genotype	Assay Format	EC <sub>50</sub> (nM)	CC <sub>50</sub> (Huh-7 cells, μM)	Selectivity Index (SI)
1b	ELISA (NS5A)	10	>10	>1000
1b	Luciferase	15	>10	>667

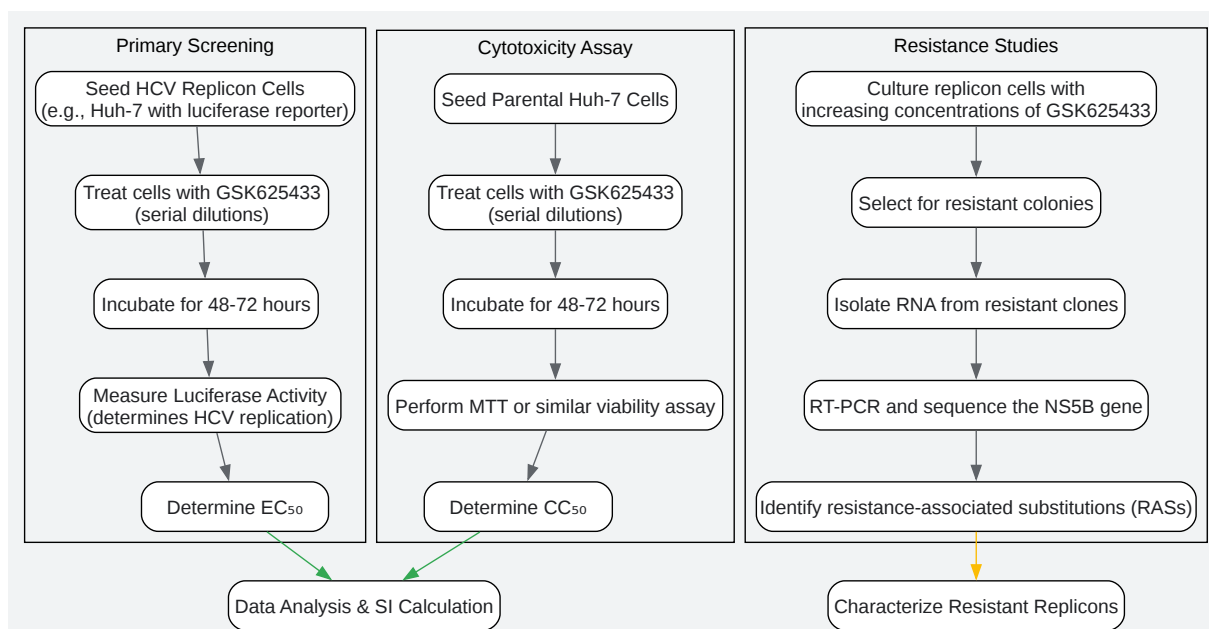
Data extracted from Gray et al., 2007.[1] The Selectivity Index is calculated as CC<sub>50</sub> / EC<sub>50</sub>.

## Mandatory Visualizations



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Caption: Mechanism of action of GSK625433 in the HCV replication cycle.



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## References

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